

Optimal storage temperature for oleyl methanesulfonate

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Compound of Interest

Compound Name: (Z)-Octadec-9-en-1-yl
methanesulfonate

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Technical Support Center: Troubleshooting & FAQs for Oleyl Methanesulfonate Storage and Handling

Welcome to the Application Scientist Support Center. This guide is designed for researchers and drug development professionals working with Oleyl Methanesulfonate (also known as Oleyl Mesylate, CAS 35709-09-2). As a critical intermediate in the synthesis of ionizable cationic lipids (such as DODMA and DOTAP) used in Lipid Nanoparticles (LNPs) for mRNA and siRNA delivery, its structural integrity is paramount[1].

Below, we detail the mechanistic reasoning behind its storage requirements, troubleshooting guides for synthesis failures, and self-validating handling protocols.

Part 1: Core Storage Directives (FAQs)

Q: What is the exact optimal storage temperature for Oleyl Methanesulfonate? A: The optimal storage temperature depends entirely on its state[2]:

- Pure/Neat Form: Store at -20°C. Under these conditions, the pure solid/liquid is stable for up to 3 years.

- In Solvent Solution: Store at -80°C . When dissolved in a solvent, the shelf life is reduced to approximately 1 year, and ultra-low temperatures are required to arrest solvolysis kinetics.

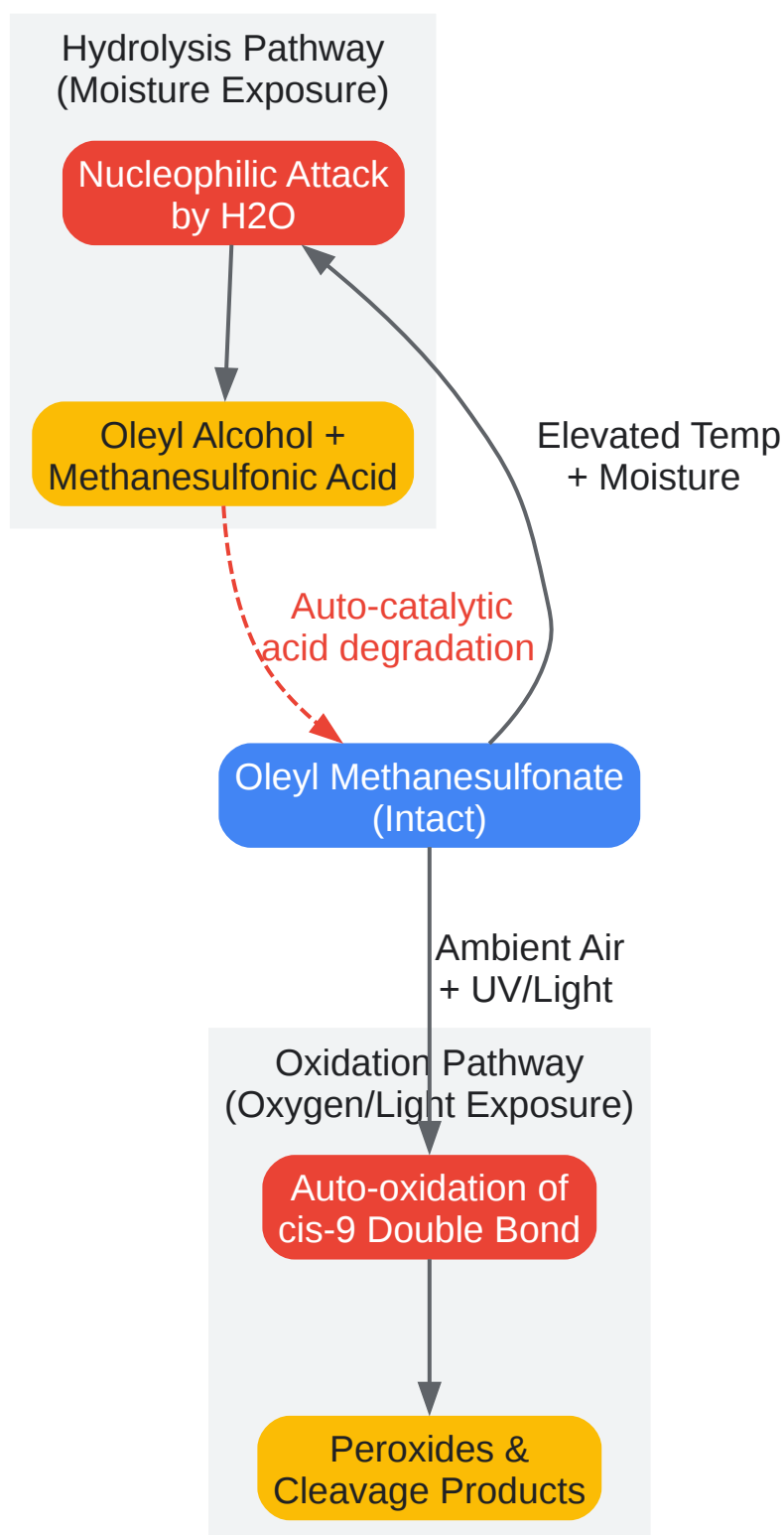
Q: Why does Oleyl Methanesulfonate degrade so rapidly at room temperature? A: The instability of oleyl methanesulfonate is driven by two distinct structural vulnerabilities:

- The Mesylate Ester (Hydrolysis): The methanesulfonate (mesylate) group is an exceptionally good leaving group. While this makes it ideal for the $\text{S}_{\text{N}}2$ nucleophilic substitutions required to synthesize cationic lipids^[1], it also makes it highly susceptible to nucleophilic attack by trace atmospheric moisture. Hydrolysis yields oleyl alcohol and methanesulfonic acid. The liberated acid then acts as an auto-catalyst, accelerating further degradation.
- The Alkene Chain (Oxidation): The hydrophobic tail contains a *cis*-9 double bond. Exposure to ambient oxygen and light triggers free-radical auto-oxidation, leading to the formation of peroxides and eventual chain cleavage^[3].

Storing the compound at -20°C or -80°C kinetically freezes both the hydrolytic and oxidative degradation pathways.

Part 2: Mechanistic Pathways of Degradation

To understand why your downstream LNP lipid synthesis might be failing, it is critical to visualize how oleyl methanesulfonate degrades when improperly stored.



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Figure 1: Primary degradation pathways of Oleyl Methanesulfonate via hydrolysis and oxidation.

Part 3: Quantitative Storage & Stability Data

Use the following reference table to establish your laboratory's standard operating procedures (SOPs) for inventory management.

Storage Condition	State	Expected Shelf Life	Primary Degradation Risk	Required Environment
-80°C	In Solvent (e.g., Dry DCM)	1 Year	Solvolysis	Sealed, Argon/N2 purged
-20°C	Pure / Neat	3 Years	Hydrolysis (if unsealed)	Desiccated, dark, inert gas
4°C	Pure / Neat	< 1 Month	Hydrolysis & Oxidation	Temporary staging only
25°C (Room Temp)	Pure / Neat	< 48 Hours	Rapid Auto-catalytic Hydrolysis	DO NOT STORE

Part 4: Troubleshooting & Experimental Protocols

Issue: Decreased yield or complete failure in LNP cationic lipid synthesis (e.g., DODMA synthesis). **Causality:** If your nucleophilic substitution reaction (e.g., reacting oleyl mesylate with 3-(dimethylamino)-1,2-propanediol) fails, the oleyl methanesulfonate has likely hydrolyzed into oleyl alcohol^[1]. Oleyl alcohol cannot undergo the required SN2 reaction because the hydroxyl group is a poor leaving group compared to the mesylate.

Solution: Implement the following self-validating Quality Control (QC) and handling protocol before committing to expensive downstream synthesis.

Protocol: Quality Control and Anhydrous Handling of Oleyl Methanesulfonate

Step 1: Thawing & Equilibration (Critical Step)

- Remove the sealed vial of Oleyl Methanesulfonate from -20°C storage.
- Causality: Do not open the vial immediately. Cold surfaces act as a sink for atmospheric moisture.
- Place the sealed vial in a vacuum desiccator and allow it to equilibrate to room temperature (approx. 30-60 minutes) to prevent condensation from introducing water into the hygroscopic mesylate.

Step 2: TLC Verification

- Before proceeding with synthesis, perform Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (9:1 v/v) mobile phase.
- Spot the sample alongside an oleyl alcohol standard.
- Validation: If a lower R_f spot corresponding to oleyl alcohol is present, the batch has hydrolyzed. Do not use it for synthesis.

Step 3: Purification (If Degradation is Detected)

- If oleyl alcohol is present, the reagent must be purified.
- Perform fractional crystallization at -40°C from acetone, or run a quick silica plug/column chromatography to isolate the intact mesylate. Remove all residual solvent under high vacuum.

Step 4: Anhydrous Transfer & Synthesis

- Working inside a glovebox or using Schlenk line techniques, dissolve the verified Oleyl Methanesulfonate in an anhydrous, aprotic solvent (e.g., dry benzene, chloroform, or THF) [1].
- Causality: Protic solvents (like ethanol) will cause solvolysis of the mesylate group.
- Proceed immediately with your nucleophilic substitution reaction under reflux and inert gas.

References

- Oleyl Mesylate | 35709-09-2 Properties and Storage. Sigma-Aldrich.
- Oleyl methane sulfonate | CAS 35709-09-2. Larodan Research Grade Lipids.
- Cationic lipids for intracellular delivery of biologically active molecules. US Patent 5264618A.
- The Alkylating Agent Methyl Methanesulfonate Triggers Lipid Alterations. National Institutes of Health (PMC).

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Sources

- 1. US5264618A - Cationic lipids for intracellular delivery of biologically active molecules - Google Patents [patents.google.com]
- 2. larodan.com [larodan.com]
- 3. The Alkylating Agent Methyl Methanesulfonate Triggers Lipid Alterations at the Inner Nuclear Membrane That Are Independent from Its DNA-Damaging Ability - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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